Application Notes and Protocols for Topical Formulation of Pentapeptide-18

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Pentapeptide-18*
CAS No.:	*64963-01-5*
Cat. No.:	*B1674835*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

Introduction

Pentapeptide-18, commercially known as Leuphasyl, is a synthetic neuropeptide composed of five amino acids (Tyr-D-Ala-Gly-Phe-Leu).[1] It is designed as a biomimetic of endogenous enkephalins, which are involved in modulating neurotransmission.[2][3] The inclusion of the D-alanine residue in its structure enhances its stability against enzymatic degradation.[3] In topical formulations, **Pentapeptide-18** is utilized for its ability to reduce the appearance of expression wrinkles, offering a non-invasive alternative to treatments like botulinum toxin.[1][4] It functions by relaxing facial muscles, thereby smoothing fine lines, particularly around the eyes and forehead.[4][5]

Mechanism of Action

Pentapeptide-18 targets the pre-synaptic pathway of muscle contraction.[6] Its primary mechanism involves mimicking the action of enkephalins by binding to enkephalin receptors on the surface of neurons.[1][2][4] This binding event initiates a cascade of intracellular signals that leads to a decrease in the neuron's excitability.

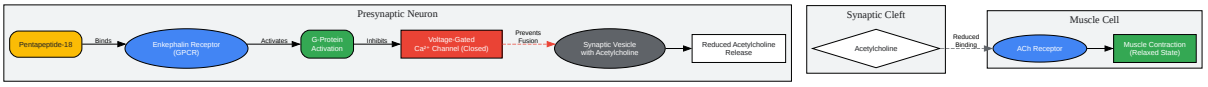
© 2026 BenchChem. All rights reserved.

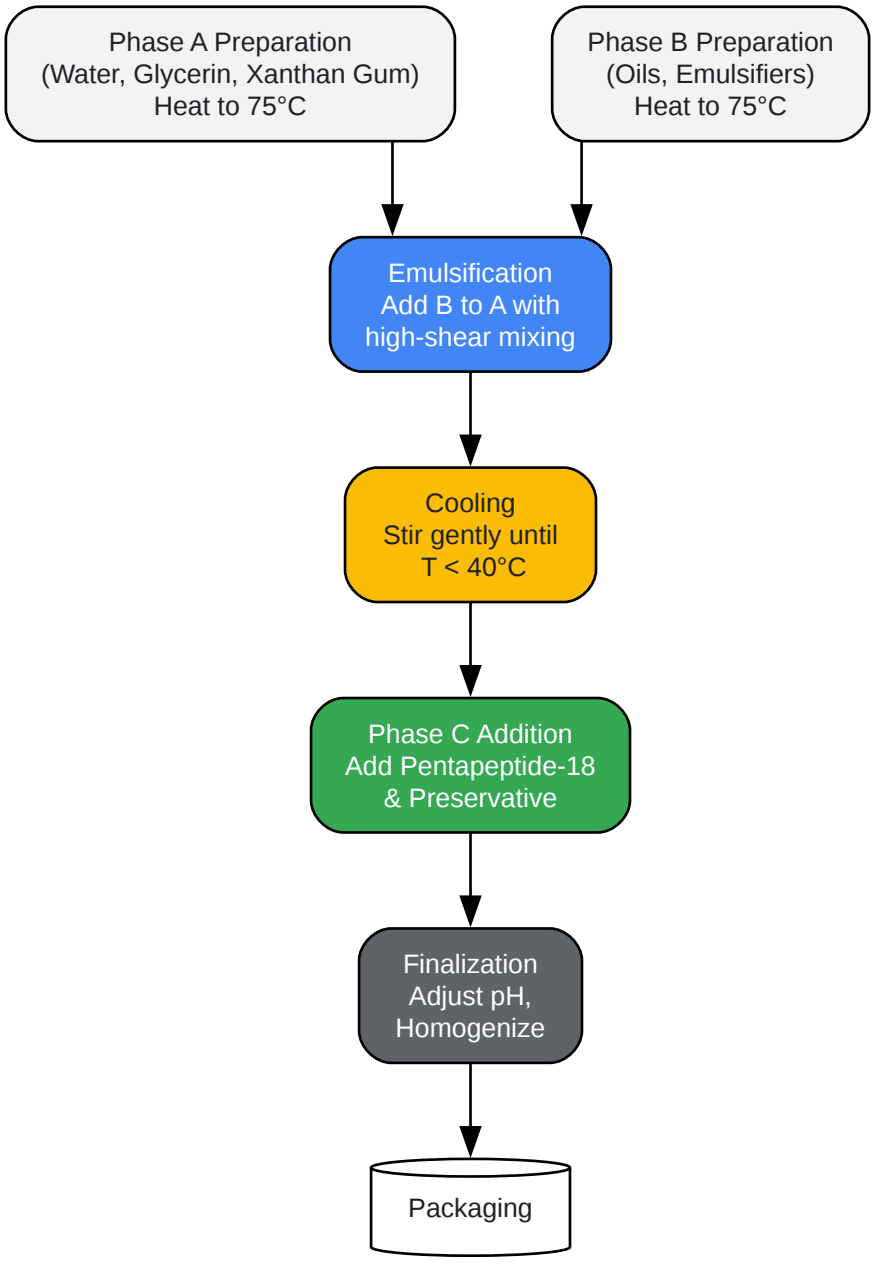
The key steps in its mechanism are:

- Receptor Binding: **Pentapeptide-18** binds to the inhibitory G-protein coupled enkephalin receptor on the pre-synaptic neuron.[1][6]
- Signal Transduction: This binding triggers a conformational change, leading to the release of G-protein subunits within the neuron.[1]
- Ion Channel Modulation: The signaling cascade results in the closure of voltage-gated calcium (Ca2+) channels.[1][3]
- Inhibition of Acetylcholine Release: The influx of Ca2+ is a critical step for the fusion of synaptic vesicles with the neuronal membrane to release the neurotransmitter acetylcholine (ACh). By blocking Ca2+ influx, **Pentapeptide-18** effectively modulates and reduces the amount of ACh released into the synaptic cleft.[1][3][6]
- Muscle Relaxation: With less acetylcholine available to bind to receptors on the muscle cell, the signal for muscle contraction is attenuated, leading to muscle relaxation and a reduction in the severity of expression wrinkles.[1]

Studies suggest that **Pentapeptide-18** can act synergistically with other peptides that target the neuromuscular junction, such as Argireline (Acetyl Hexapeptide-8), to enhance the anti-wrinkle effect.[1]

© 2026 BenchChem. All rights reserved.





Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Leuphasyl® | Pentapeptide-18 | Cosmetic Ingredients Guide [ci.guide]
- 2. uk.typology.com [uk.typology.com]
- 3. rawamino.com [rawamino.com]
- 4. us.typology.com [us.typology.com]
- 5. united-states.direct-peptides.com [united-states.direct-peptides.com]
- 6. Pentapeptide-18 - CureMD Blog - Practice Smarter [blog.curemd.com]

- To cite this document: BenchChem. [Application Notes and Protocols for Topical Formulation of Pentapeptide-18]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1674835/docs#application-notes-and-protocols-for-topical-formulation-of-pentapeptide-18]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.